

Essential Safety and Logistical Information for Handling Proctosedyl

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Compound of Interest

Compound Name: *Proctosedyl*

CAS No.: *8058-05-7*

Cat. No.: *B1215288*

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For researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount when handling **Proctosedyl** and its active pharmaceutical ingredients (APIs). This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this compound in a laboratory setting.

Proctosedyl is a combination product containing Hydrocortisone, a corticosteroid, and Cinchocaine hydrochloride (also known as Dibucaine), a local anesthetic, as its primary active ingredients.[1][2] It also contains Framycetin sulfate, an antibiotic, and Aesculin.[1][2] Understanding the hazard profile of each component is critical for implementing appropriate safety measures.

Hazard Identification and Data Presentation

The following table summarizes the hazard classifications for the active ingredients of **Proctosedyl** based on available Safety Data Sheets (SDS).

Active Ingredient	CAS Number	Hazard Statements
Hydrocortisone	50-23-7	May damage the unborn child; Suspected of damaging fertility; May cause damage to organs through prolonged or repeated exposure.[3][4]
Cinchocaine (Dibucaine)	85-79-0	Harmful if swallowed; Causes serious eye damage.[5]
Cinchocaine Hydrochloride	61-12-1	Harmful if swallowed; Fatal in contact with skin; Causes serious eye damage.[6]
Framycetin Sulfate	4146-30-9 / 28002-70-2	Harmful if swallowed; Harmful in contact with skin; Harmful if inhaled.[7]
Aesculin	531-75-9	Does not meet the criteria for classification as a hazardous substance.[1][8][9]

Personal Protective Equipment (PPE)

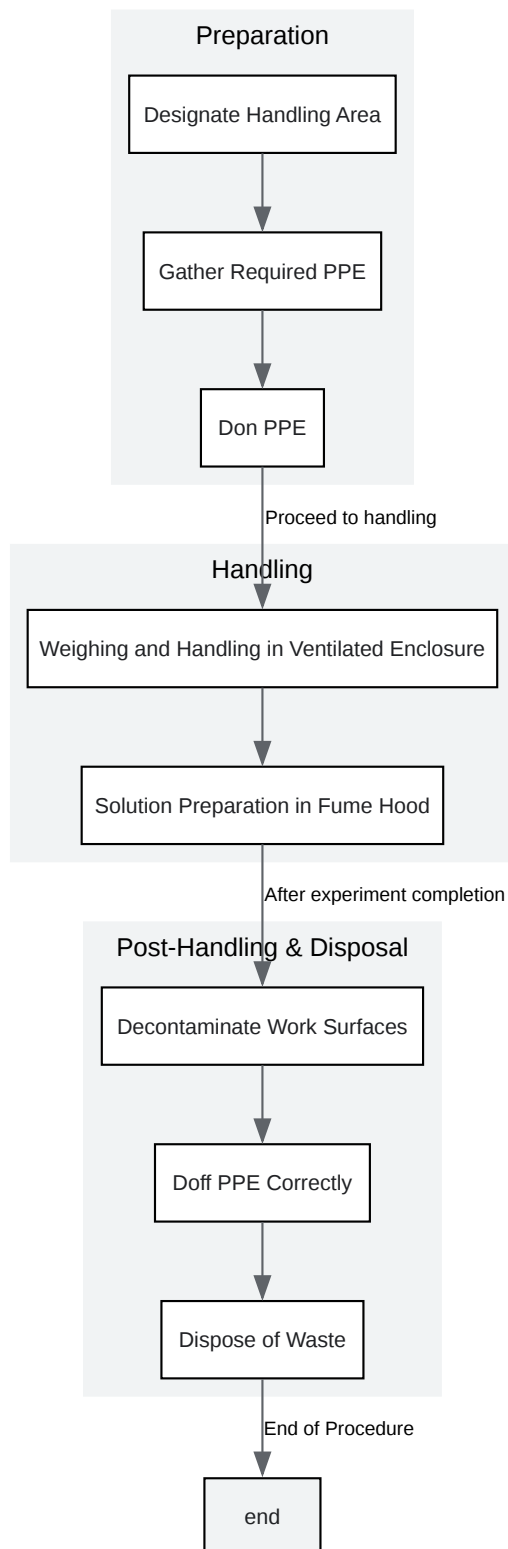
A comprehensive PPE strategy is crucial to minimize exposure. The following table outlines the recommended PPE for handling **Proctosedyl** and its active ingredients in a laboratory.

PPE Type	Specification	Rationale
Hand Protection	Double-gloving with chemotherapy-grade nitrile gloves.	Cinchocaine hydrochloride can be fatal on contact with skin.[6] Double gloving provides an extra layer of protection.
Eye Protection	Safety glasses with side shields or chemical safety goggles.	Cinchocaine is classified as causing serious eye damage. [5][6]
Skin and Body Protection	A disposable gown made of low-permeability fabric.	To prevent skin contact with the active ingredients.
Respiratory Protection	A NIOSH-approved respirator should be used if there is a risk of generating aerosols or dusts.	Framycetin sulfate is harmful if inhaled.[7]

Experimental Protocols: Safe Handling Workflow

The following workflow outlines the procedural steps for the safe handling of **Proctosedyl** in a laboratory setting.

Safe Handling Workflow for Proctosedyl

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